

Performance of Diisooctyl Maleate in Low-Temperature Applications: A Comparative Guide

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Compound of Interest

Compound Name: Diisooctyl maleate

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The selection of a suitable plasticizer is critical for ensuring the performance and integrity of polymer formulations, particularly in applications where low-temperature flexibility is paramount. **Diisooctyl maleate** (DIOM), a non-phthalate plasticizer, is often considered for these applications. This guide provides a comprehensive comparison of the low-temperature performance of **Diisooctyl maleate** with common alternatives, supported by available data and standardized experimental protocols.

Overview of Low-Temperature Performance

Plasticizers are added to materials to increase their flexibility and durability. At low temperatures, the effectiveness of a plasticizer is determined by its ability to prevent the polymer from becoming brittle and fracturing. Key indicators of low-temperature performance include the pour point, cloud point, and viscosity at sub-zero temperatures. While specific, publicly available experimental data for the low-temperature characteristics of **Diisooctyl maleate** is limited, it is generally recognized for its utility in improving flexibility in cold conditions.

Comparative Analysis of Low-Temperature Plasticizers

For a comprehensive evaluation, the properties of **Diisooctyl maleate** are compared with two widely used low-temperature plasticizers: Dioctyl adipate (DOA) and Dioctyl sebacate (DOS).

Property	Diisooctyl Maleate (DIOM)	Dioctyl Adipate (DOA)	Dioctyl Sebacate (DOS)	Test Method
Chemical Formula	C ₂₀ H ₃₆ O ₄	C ₂₂ H ₄₂ O ₄	C ₂₆ H ₅₀ O ₄	-
Molecular Weight	340.5 g/mol	370.6 g/mol	426.7 g/mol	-
Pour Point	Data not readily available	-67 °C	-55 °C	ASTM D97
Cloud Point	Data not readily available	-	-	ASTM D2500
Viscosity @ -17.8°C (0°F)	Data not readily available	115 cP	80 cP	ASTM D445
Brittleness Temperature (in PVC)	Data not readily available	-70 °C	-65 °C	ASTM D746

Note on **Diisooctyl Maleate** Data: There is a notable inconsistency in the reported melting point of **Diisooctyl maleate** in various sources, with some indicating a high melting point that would be unsuitable for low-temperature use. This may be due to different isomers or impurities. The data for "Dioctyl maleate" (DOM), a closely related compound, often shows a melting point of around -20°C to -60°C. Researchers should verify the properties of the specific grade of DIOM being considered.

Experimental Protocols

Accurate and reproducible data is essential for comparing the low-temperature performance of plasticizers. The following are standardized methods from ASTM International for key low-temperature property determination.

Pour Point Determination (ASTM D97)

The pour point of a liquid is the lowest temperature at which it will continue to flow.

Methodology:

- The sample is heated to a specified temperature to dissolve any wax crystals.
- It is then cooled at a controlled rate in a specified apparatus.
- The sample is examined at intervals of 3°C for flow characteristics.
- The lowest temperature at which movement of the specimen is observed is recorded as the pour point.

Cloud Point Determination (ASTM D2500)

The cloud point is the temperature at which a cloud of wax crystals first appears in a liquid upon cooling.

Methodology:

- The sample is cooled at a specified rate in a test jar.
- It is periodically inspected for the formation of a haze or cloud.
- The temperature at which the cloud is first observed at the bottom of the test jar is recorded as the cloud point.

Viscosity Determination at Low Temperatures (ASTM D445)

This method measures the kinematic viscosity of a liquid.

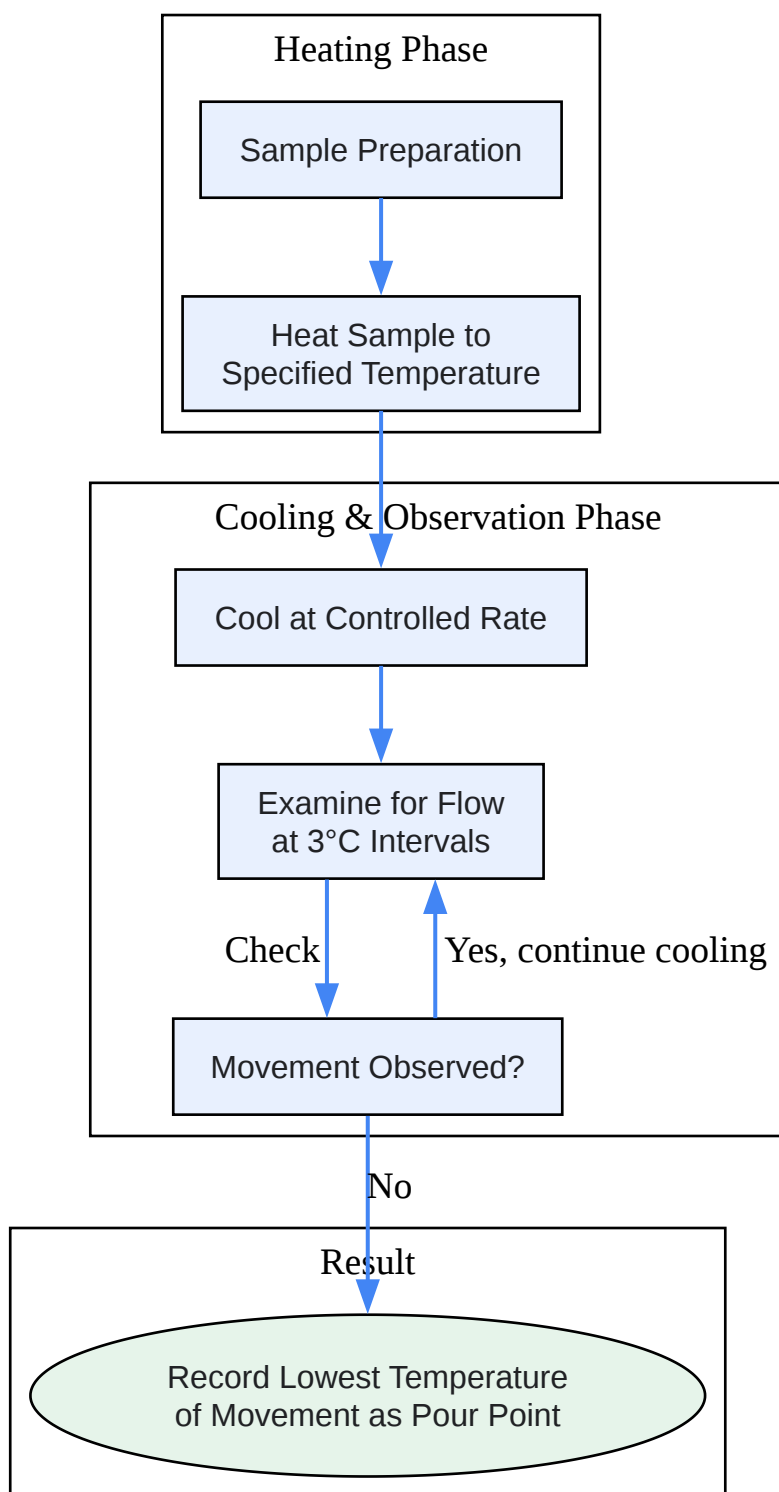
Methodology:

- A calibrated glass viscometer is used.
- The sample is introduced into the viscometer and brought to the desired low temperature in a controlled bath.

- The time for a fixed volume of the liquid to flow under gravity through the capillary of the viscometer is measured.
- The kinematic viscosity is calculated from this time and the calibration constant of the viscometer.

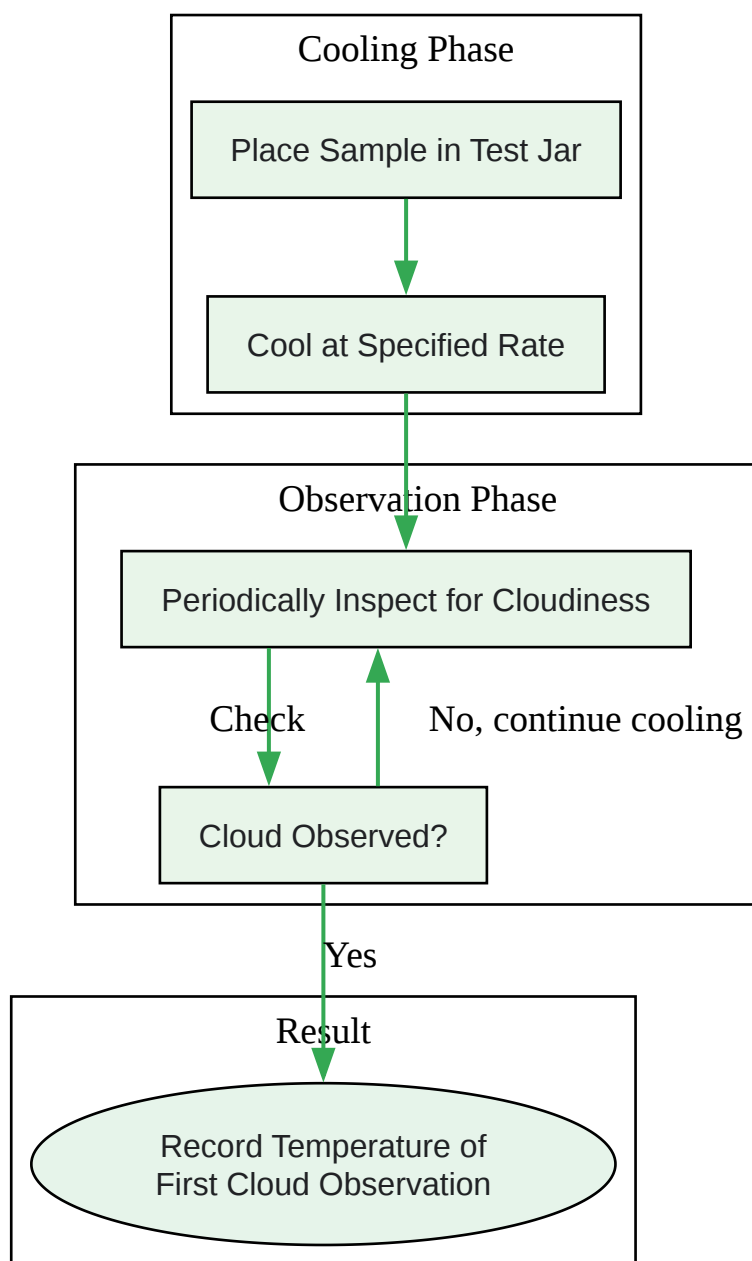
Visualizing Experimental Workflows

To aid in understanding the experimental processes, the following diagrams illustrate the workflows for determining pour point and cloud point.



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Caption: Workflow for Pour Point Determination (ASTM D97).

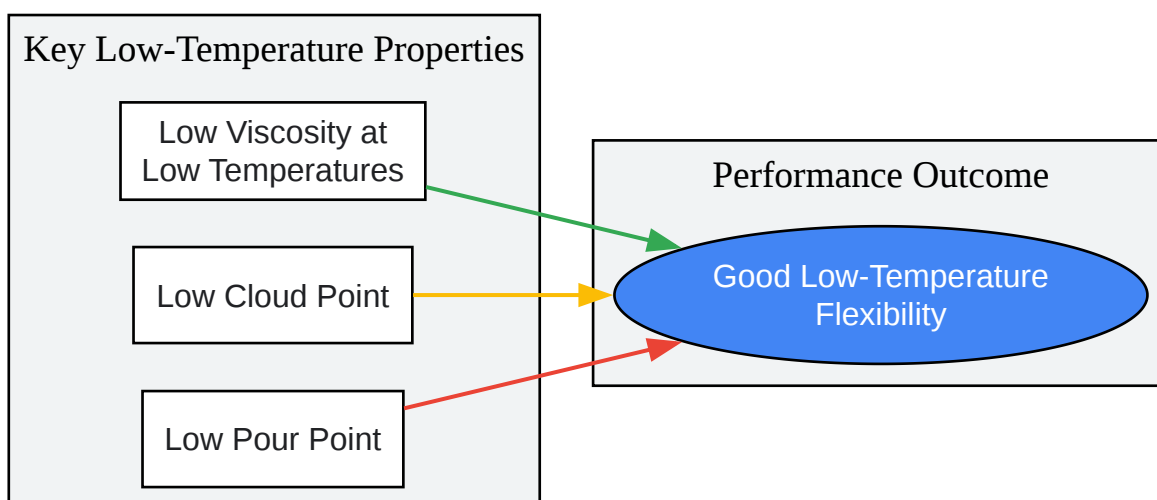


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Caption: Workflow for Cloud Point Determination (ASTM D2500).

Logical Relationship of Low-Temperature Properties

The interplay between different low-temperature characteristics determines a plasticizer's overall performance.



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Caption: Relationship between key properties and low-temperature performance.

Conclusion

While **Diisooctyl maleate** is recognized for its plasticizing effects, a lack of readily available, specific low-temperature performance data necessitates careful evaluation by researchers. For applications requiring documented and reliable low-temperature flexibility, alternatives such as Dioctyl adipate and Dioctyl sebacate offer well-characterized performance profiles. It is recommended that for critical applications, direct testing of **Diisooctyl maleate** be conducted using the standardized protocols outlined in this guide to ascertain its suitability and to enable a direct comparison with established low-temperature plasticizers.

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